

In-Depth Technical Guide to 14-Formyldihydrorutaecarpine

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Compound of Interest

Compound Name: 14-Formyldihydrorutaecarpine

Cat. No.: B1450718

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Abstract

14-Formyldihydrorutaecarpine is a natural alkaloid compound isolated from the traditional Chinese medicinal plant, *Evodia rutaecarpa*. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and known biological activities. While research on this specific compound is limited, this document consolidates the available data on its characterization, potential as an antioxidant, and its mention in broader studies of *Evodia rutaecarpa* constituents. The guide includes a summary of its identification, relevant experimental methodologies derived from related studies, and an exploration of its potential mechanisms of action.

Chemical Identification and Properties

14-Formyldihydrorutaecarpine is classified as an indole quinoline alkaloid. Its unique structure and properties are foundational to understanding its biological potential.

| Identifier | Value | Reference |
|----------------------|---|-----------|
| CAS Number | 68353-23-1 | [1][2] |
| Molecular Formula | C ₂₀ H ₁₈ N ₂ O ₂ | [3] |
| Molecular Weight | 318.37 g/mol | [3] |
| Tentative IUPAC Name | 14-Oxo-2,3,10,11,12,21-hexahydro-1H-yohimban-21-carbaldehyde | |
| Appearance | Powder | [3] |

Note on IUPAC Name: A definitive, universally confirmed IUPAC name for **14-Formyldihydrorutaecarpine** is not consistently reported in publicly available literature. The name provided is a plausible designation based on its structure but should be used with caution pending further verification from primary spectroscopic and crystallographic studies.

Biological Activity and Mechanism of Action

The primary biological activity attributed to **14-Formyldihydrorutaecarpine** is its potential as an antioxidant. It has been noted for its ability to inhibit the formation of oxygen radicals in human neutrophils[2]. This suggests a role in mitigating oxidative stress, a key factor in the pathogenesis of numerous diseases.

While direct studies on its mechanism of action are scarce, its presence in *Evodia rutaecarpa* extracts, which are known to have a wide range of pharmacological effects, is significant. Other related alkaloids from the same plant, such as evodiamine, have been shown to inhibit Topoisomerase I, an enzyme crucial for DNA replication and transcription. One study mentioned **14-Formyldihydrorutaecarpine** as a derivative of evodiamine in the context of Topoisomerase I inhibition, though the direct activity of **14-Formyldihydrorutaecarpine** was not detailed[4]. This suggests a potential, yet unconfirmed, avenue for its mechanism of action.

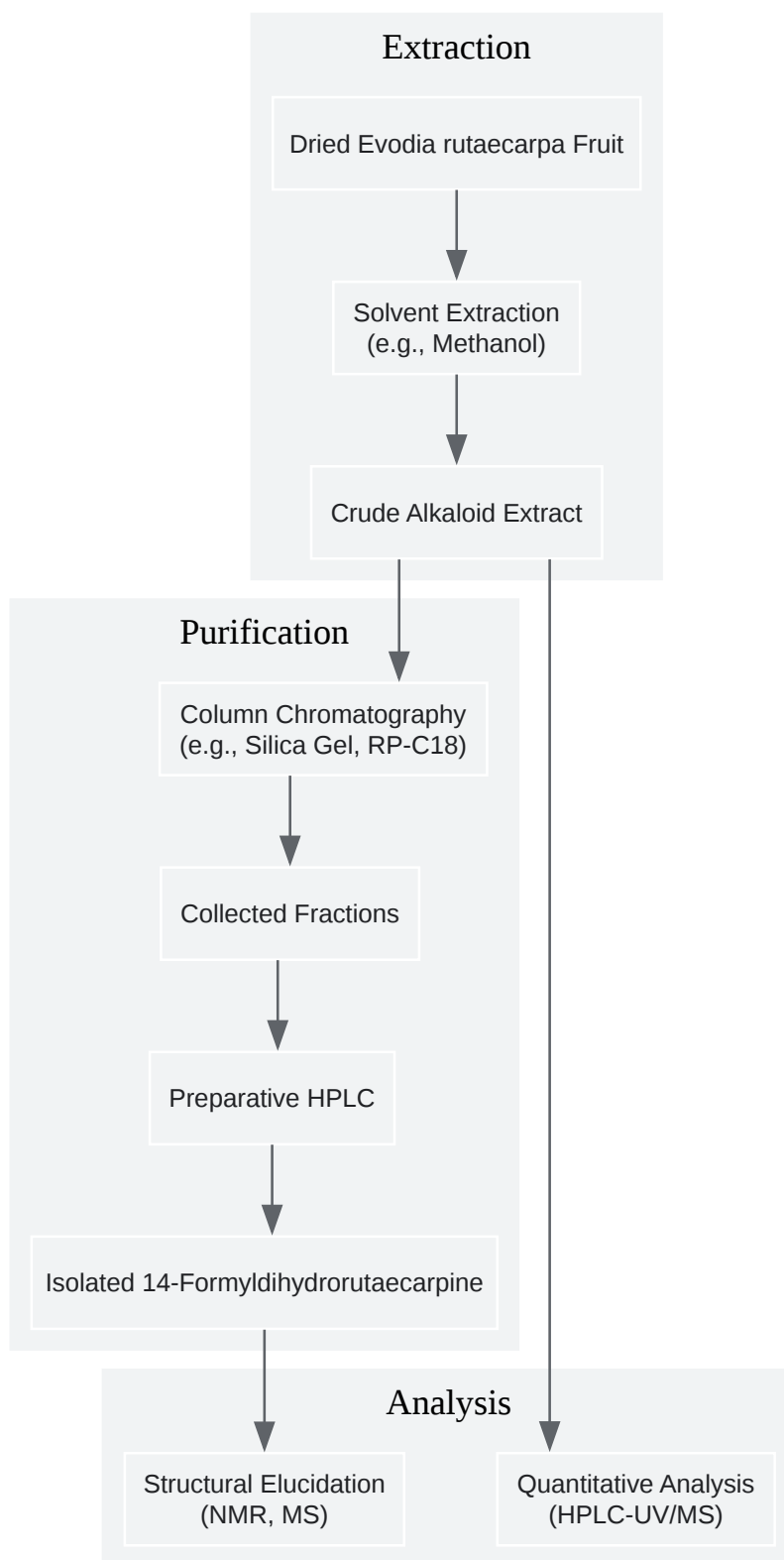
Further research is required to elucidate the specific signaling pathways and molecular targets of **14-Formyldihydrorutaecarpine**.

Experimental Protocols

Detailed experimental protocols specifically for **14-Formyldihydrorutaecarpine** are not readily available in the scientific literature. However, based on methods used for the analysis of alkaloids in *Evodia rutaecarpa*, the following represents a likely workflow for its isolation and analysis.

General Workflow for Isolation and Analysis

The following diagram illustrates a generalized workflow for the extraction, isolation, and analysis of alkaloids like **14-Formyldihydrorutaecarpine** from their natural source.



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Caption: Generalized workflow for the isolation and analysis of **14-Formyldihydrorutaecarpine**.

Quantitative Analysis by HPLC-UV/APCI-MS/MS

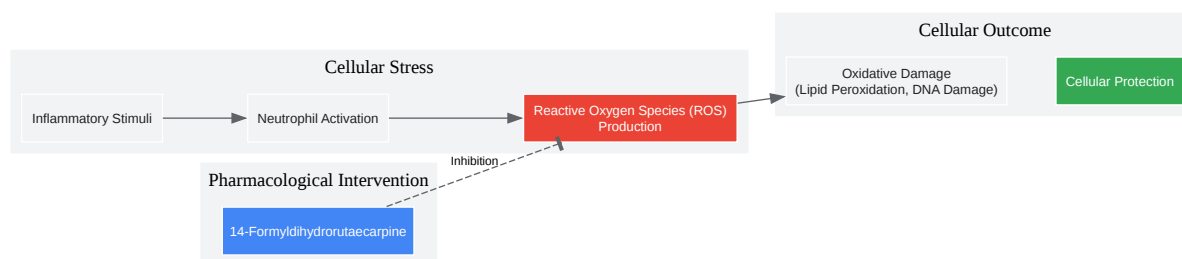
A high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method has been used for the quantitative analysis of several alkaloids, including **14-Formyldihydrorutaecarpine**, in commercial *Evodiae Fructus*.

- Instrumentation: HPLC system coupled with a UV detector and an Atmospheric Pressure Chemical Ionization (APCI) Mass Spectrometer.
- Sample Preparation: An extract of *Evodiae Fructus* is prepared, filtered, and diluted appropriately for injection.
- Chromatographic Conditions: A C18 column is typically used with a gradient elution of mobile phases, such as acetonitrile and water (often with a modifier like formic acid), to achieve separation.
- Detection: The UV detector monitors the eluent at a specific wavelength, while the mass spectrometer, operating in multiple reaction monitoring (MRM) mode, provides high selectivity and sensitivity for quantification.
- Results: The content of **14-Formyldihydrorutaecarpine** in *Evodiae Fructus* has been reported to be in the range of 0.024–0.065 mg/g[5][6].

Signaling Pathway Hypothesis

Given the limited direct evidence, a hypothetical signaling pathway can be constructed based on its proposed antioxidant activity and its potential interaction with pathways affected by related compounds.

The diagram below illustrates a potential mechanism where **14-Formyldihydrorutaecarpine** may mitigate cellular damage induced by oxidative stress.



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Caption: Hypothetical pathway of **14-Formyldihydorrutaecarpine**'s antioxidant action.

Conclusion and Future Directions

14-Formyldihydorrutaecarpine is an intriguing natural product from *Evodia rutaecarpa* with potential antioxidant properties. However, the current body of scientific literature on this specific alkaloid is sparse. To fully understand its therapeutic potential, further research is imperative. Key areas for future investigation include:

- **Definitive Structural Elucidation:** Comprehensive spectroscopic and X-ray crystallographic studies to confirm its structure and assign an unambiguous IUPAC name.
- **Total Synthesis:** Development of a synthetic route to enable the production of larger quantities for extensive biological testing.
- **Pharmacological Profiling:** In-depth studies to confirm its antioxidant activity, explore other potential biological effects (such as anti-inflammatory or anticancer properties), and elucidate its specific molecular targets and mechanisms of action.
- **Pharmacokinetics and Safety:** Evaluation of its absorption, distribution, metabolism, excretion (ADME), and toxicity profile to assess its drug-like properties.

This technical guide serves as a foundational resource for researchers and professionals interested in the further exploration of **14-Formyldihydorrutaecarpine**.

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